

BRD4884: A Technical Guide to its Target Profile and Inhibitory Activity

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Compound of Interest

Compound Name: BRD4884

Cat. No.: B15586506

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BRD4884 is a potent, brain-penetrant inhibitor of histone deacetylases (HDACs) with kinetic selectivity, making it a valuable tool for studying the role of specific HDAC isoforms in neurological and other disorders. This document provides a comprehensive overview of **BRD4884**'s target profile, inhibitory constants, and the experimental methodologies used for its characterization.

Target Profile and IC50 Values

BRD4884 has been characterized as a highly potent inhibitor of Class I HDACs, specifically HDAC1 and HDAC2, with a lower potency for HDAC3.^{[1][2][3]} Its inhibitory activity is summarized in the table below.

Target	IC50 (nM)
HDAC1	29
HDAC2	62
HDAC3	1090

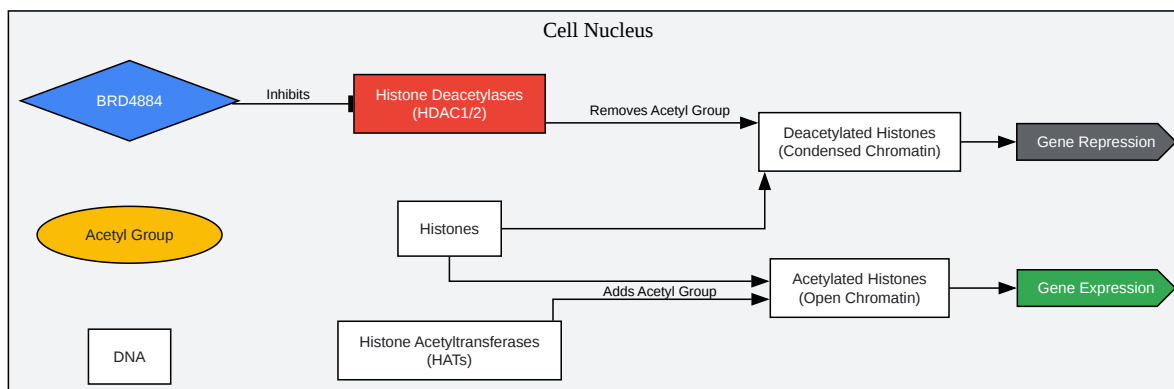
Data compiled from multiple sources.[2][3][4]

Beyond its direct inhibitory constants, **BRD4884** exhibits kinetic selectivity for HDAC2. It displays slow-on/slow-off binding kinetics with HDAC2, resulting in a significantly longer residence time and a half-life of 143 minutes.[1][5] In contrast, it has fast-on/faster-off kinetics with HDAC1, with a much shorter half-life of 20 minutes.[1][4] This kinetic profile provides a 7-fold longer half-life on HDAC2 compared to HDAC1, conferring a preferential inhibition of HDAC2 in a cellular context.[4][6]

Signaling Pathway

HDACs play a crucial role in regulating gene expression by removing acetyl groups from histone and non-histone proteins, leading to chromatin condensation and transcriptional repression.[7][8] By inhibiting HDACs, particularly HDAC1 and HDAC2, **BRD4884** promotes histone acetylation, leading to a more open chromatin structure and altered gene expression.[1] This mechanism is fundamental to its observed effects on cellular processes. In neuronal contexts, inhibition of HDAC2 by **BRD4884** has been shown to increase acetylation of H4K12 and H3K9, which is associated with enhanced learning and memory.[1][6]

The signaling pathway below illustrates the mechanism of action of **BRD4884**.



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Caption: Mechanism of action of **BRD4884** on histone acetylation.

Experimental Protocols

The following section details the methodologies employed to determine the inhibitory activity of **BRD4884**.

HDAC Inhibition Assay

The in vitro inhibitory activity of **BRD4884** against recombinant human HDACs is determined using a Caliper EZ reader II system.^[1]

Materials:

- Recombinant human HDAC1, HDAC2, and HDAC3 (BPS Bioscience)
- Carboxyfluorescein (FAM)-labeled acetylated or trifluoroacetylated peptide substrates (Broad Substrate A and B)
- **BRD4884** (test compound)
- LBH-589 (panobinostat) as a pan-HDAC inhibitor control
- HDAC assay buffer: 50 mM HEPES (pH 7.4), 100 mM KCl, 0.01% BSA, and 0.001% Tween-20
- 12-point dose curve of the test compound with 3-fold serial dilutions, starting from 33.33 μ M

Procedure:

- Purified HDAC enzymes are incubated with the FAM-labeled peptide substrate (2 μ M) and varying concentrations of **BRD4884** for 60 minutes at room temperature in the HDAC assay buffer.
- The enzymatic reaction is terminated by the addition of LBH-589 to a final concentration of 1.5 μ M.

- The substrate and the deacetylated product are separated electrophoretically.
- The fluorescence intensity of the substrate and product peaks is measured to determine the extent of the reaction.
- All experiments are performed in duplicate.
- IC50 values are calculated by plotting the percent inhibition against the compound concentration and fitting the data to a 4-parameter logistic dose-response curve using Origin 8.0 software.^[1]

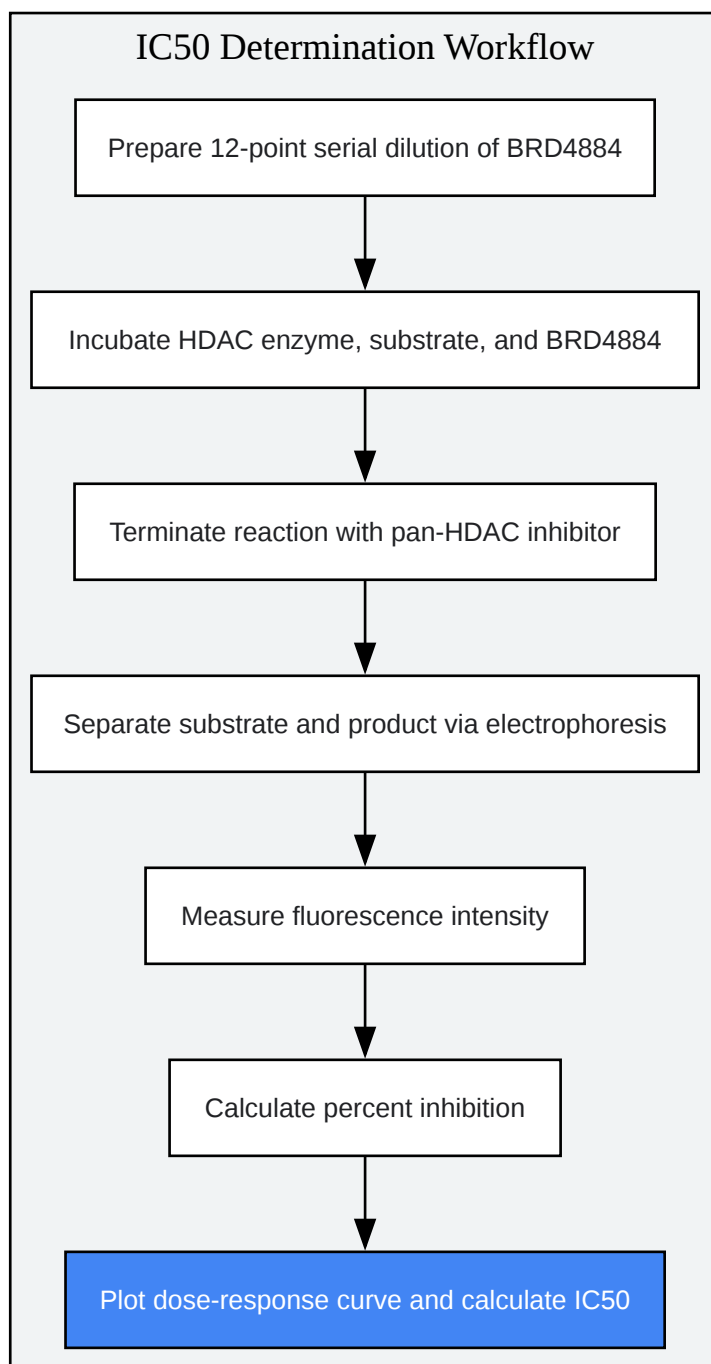
Binding Kinetic Measurements

The slow, tight-binding kinetics of **BRD4884** with HDAC1, HDAC2, and HDAC3 are evaluated through reaction progression curves and dilution experiments.^[1]

Procedure:

- Reaction Progression Curves: A series of progress curves for the inhibition of HDAC1, 2, or 3 are generated in the presence of different concentrations of **BRD4884** to determine the mechanism and associated kinetic values.
- Dilution Experiments: The off-rates of **BRD4884** are determined from dilution experiments.

The workflow for determining IC50 values is depicted in the diagram below.



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Caption: Workflow for determining the IC50 of **BRD4884**.

In Vivo Activity

BRD4884 has demonstrated good pharmacokinetic properties, including excellent brain permeability with a brain-to-plasma ratio of 1.29.[1] In a CK-p25 mouse model of neurodegeneration, administration of **BRD4884** rescued memory deficits.[1] In primary mouse neuronal cell culture assays, treatment with **BRD4884** led to an increase in H4K12 and H3K9 histone acetylation.[1][2]

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